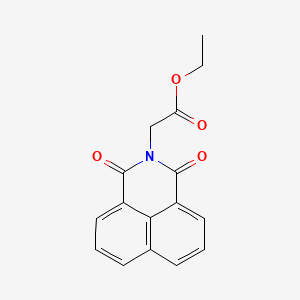

ethyl (1,3-dioxo-1H-benzo[de]isoquinolin-2(3H)-yl)acetate

• Molecular Formula: C16H13NO4
• Molecular Weight: 283.28 g/mol
• IUPAC Name: ethyl 2-(1,3-dioxobenzo[de]isoquinolin-2-yl)acetate
• InChI: InChI=1S/C16H13NO4/c1-2-21-13(18)9-17-15(19)11-7-3-5-10-6-4-8-12(14(10)11)16(17)20/h3-8H,2,9H2,1H3
• InChI Key: AIIBLBFSDDFKIE-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)CN1C(=O)C2=CC=CC3=C2C(=CC=C3)C1=O

Description

Ethyl (1,3-dioxo-1H-benzo[de]isoquinolin-2(3H)-yl)acetate is a useful research compound. Its molecular formula is C16H13NO4 and its molecular weight is 283.28 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A mechanically-stirred mixture of 1,3-dioxo-1H-benz[de]isoquinoline-2(3H)-acetic acid (125.0 g, 0.49 mole), p-toluenesulfonic acid hydrate (9.3 g, 0.049 mole), anhydrous pure ethanol (226 g, 288 ml, 0.49 mole) and dry toluene (750 ml) was heated at reflux for 16 hr in a Soxhlet apparatus in which the thimble was filled with hydrated alkali-aluminium silicate (3 A Molecular Sieves). The title compound was crystallized from the reaction mixture after cooling to room temperature. The crystals were collected and a second crop of crystals were obtained from the mother liquors. Recrystallization of the two crops of crystals from ethyl acetate gave the title compound; mp 160°-162° C.; UV (MeOH) 232, 332 and 341 nm, ε=48,613, 13,470 and 12,920, respectively; IR (CHCl3) 1745, 1705 and 1665 cm-1 ; Anal. Calc'd.: C, 67.84%; H, 4.63%; N, 4.94%; Found: C, 67.89%; H, 4.60 %; N, 4.87%.
